

Terpendole C: A Technical Overview of an Indole-Diterpenoid

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Compound of Interest

Compound Name: Terpendole C

Cat. No.: B1681267

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Terpendole C is a naturally occurring indole-diterpenoid, a class of secondary metabolites produced by various fungi.[1][2] This technical guide provides a comprehensive overview of the available scientific information regarding its chemical structure and properties. While specific experimental data for **Terpendole C** is limited in publicly accessible literature, this document consolidates the known information and provides context based on the broader family of **terpendole** compounds.

Chemical Structure and Properties

Terpendole C is a complex heterocyclic organic molecule with the chemical formula $C_{32}H_{41}NO_5$. [3] Its structure is characterized by a core indole moiety fused to a diterpenoid framework.

Table 1: Physicochemical Properties of **Terpendole C**

Property	Value	Source
Molecular Formula	$C_{32}H_{41}NO_5$	[3]
PubChem CID	10369388	[3]

Note: Further quantitative physicochemical data such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

Spectroscopic Data

Detailed experimental spectra for **Terpendole C** are not widely published. The structural elucidation of terpendoles, in general, relies on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for determining the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to confirm the molecular formula.

Biological Activity

The biological activities of many **terpendole** compounds have been explored, revealing a range of effects, including enzyme inhibition and cytotoxicity. For **Terpendole C** specifically, it has been associated with "tremor activity".^[4] However, detailed studies quantifying this effect or identifying the specific molecular targets are not extensively documented.

Other related **terpendole** compounds have been shown to inhibit enzymes such as acyl-CoA:cholesterol acyltransferase (ACAT) and the mitotic kinesin Eg5.^{[5][6]}

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the isolation, synthesis, or biological evaluation of **Terpendole C** are not available in the current body of scientific literature. The general approach for isolating terpendoles from fungal cultures involves extraction with organic solvents followed by chromatographic purification.

Diagram 1: General Workflow for Isolation of Terpenoids



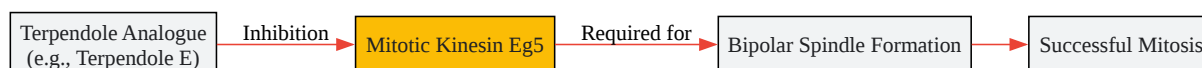
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Caption: A generalized workflow for the isolation of terpenoid compounds from fungal sources.

Signaling Pathways

Due to the limited research on the specific mechanism of action of **Terpendole C**, a definitive signaling pathway has not been elucidated. Research on other terpendoles, such as Terpendole E which inhibits the mitotic kinesin Eg5, suggests potential interference with cellular division pathways.[5][6] Inhibition of Eg5 leads to the formation of monoastral spindles, arresting cells in mitosis.

Diagram 2: Hypothesized Action based on Related Terpenoids



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Caption: A simplified diagram illustrating the mechanism of action of Terpendole E, a related compound, which may provide insights into the potential pathways affected by **Terpendole C**.

Conclusion

Terpendole C is an intriguing natural product with a complex chemical architecture. While its specific biological activities and mechanisms of action are yet to be fully explored, the broader family of terpendoles demonstrates significant potential in modulating key cellular processes. Further research is warranted to isolate and characterize **Terpendole C** in greater detail, to elucidate its specific molecular targets and signaling pathways, and to fully assess its potential for therapeutic applications.

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